

Pentafluoropropionic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Pentafluoropropionic acid

Cat. No.: B031856

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An In-depth Exploration of the Properties, Synthesis, and Applications of **Pentafluoropropionic Acid** in Research and Development

Abstract

Pentafluoropropionic acid (PFPA) is a halogenated carboxylic acid with the chemical formula $C_3HF_5O_2$. Its unique properties, stemming from the presence of five fluorine atoms, make it a valuable reagent and building block in various scientific disciplines, particularly in analytical chemistry, organic synthesis, and pharmaceutical development. This technical guide provides a comprehensive overview of **pentafluoropropionic acid**, including its fundamental properties, synthesis, and key applications. Detailed experimental protocols for its use in derivatization for gas chromatography-mass spectrometry (GC-MS) and as a catalyst in organic reactions are presented. Furthermore, this guide includes safety and handling information to ensure its proper use in a laboratory setting.

Core Properties of Pentafluoropropionic Acid

Pentafluoropropionic acid is a colorless liquid with a strong, pungent odor. Its high electronegativity, conferred by the fluorine atoms, significantly influences its chemical and physical properties.

Property	Value	Reference(s)
CAS Number	422-64-0	[1][2][3][4][5][6][7]
Molecular Formula	C ₃ HF ₅ O ₂	[1][2][3]
Molecular Weight	164.03 g/mol	[1][2][3]
Density	1.561 g/mL at 25 °C	[1]
Boiling Point	96-97 °C	[1]
Acidity (pKa)	~0.38	[4]

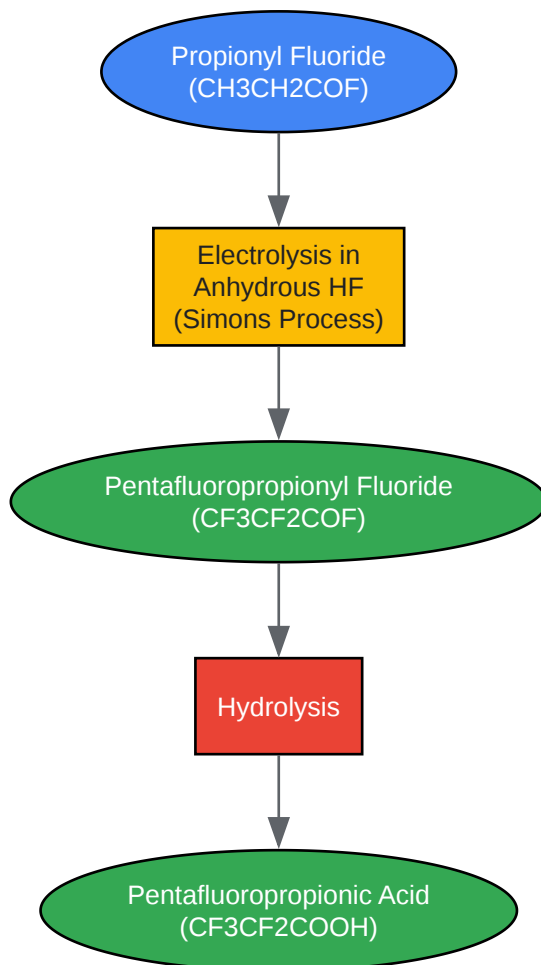
Synthesis of Pentafluoropropionic Acid

The primary industrial method for the synthesis of **pentafluoropropionic acid** is through electrochemical fluorination (ECF) of propionic acid or its derivatives.[4]

Electrochemical Fluorination (Simons Process)

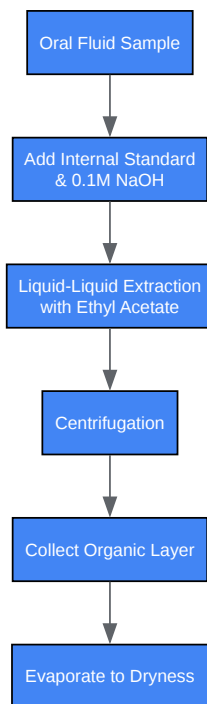
The Simons process involves the electrolysis of an organic compound, in this case, propionyl fluoride, in anhydrous hydrogen fluoride. The process replaces all hydrogen atoms with fluorine atoms.

Electrochemical Fluorination of Propionyl Fluoride

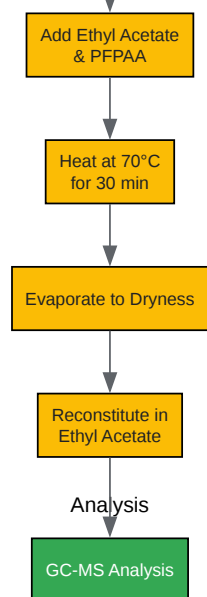


Workflow for GC-MS Analysis of Amphetamines with PFPA Derivatization

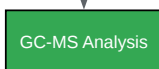
Sample Preparation



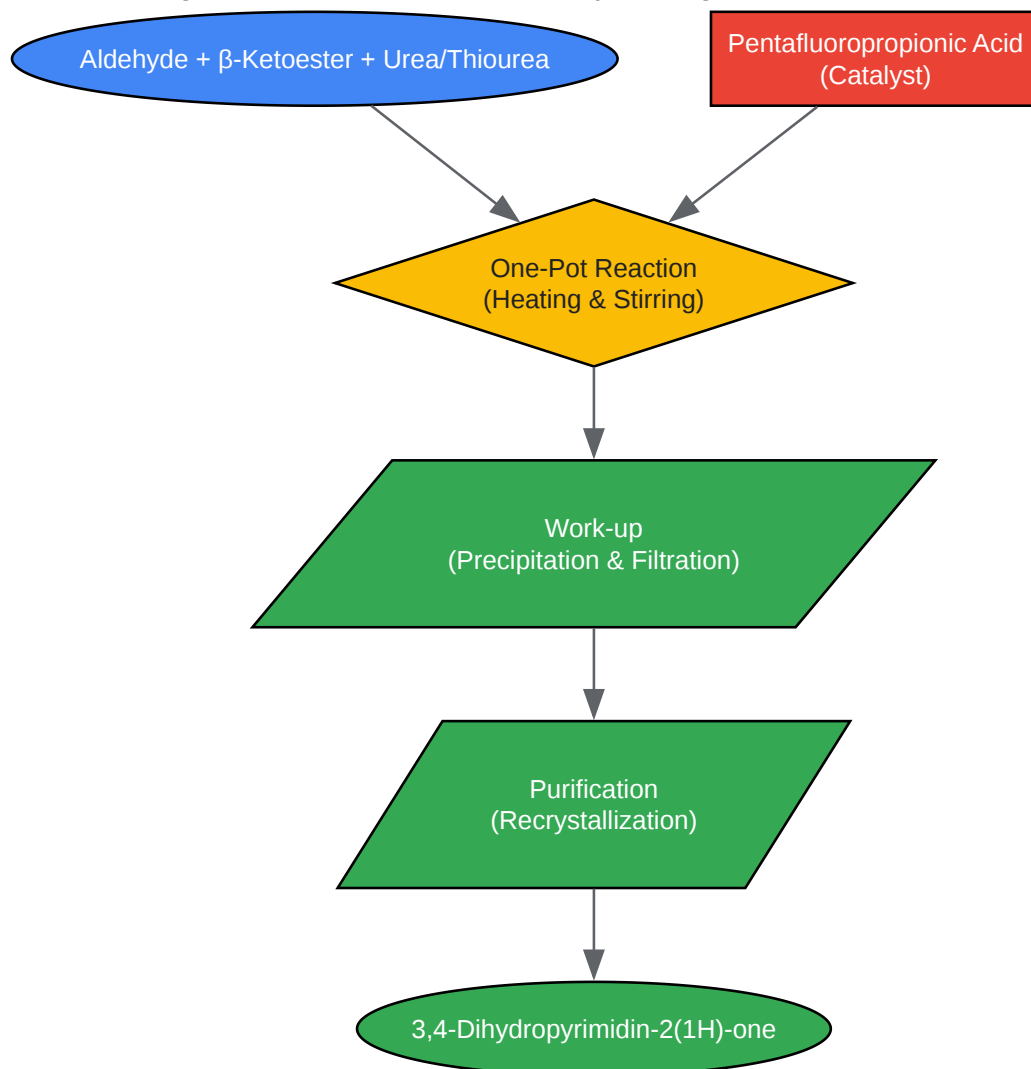
Derivatization



Analysis



Logical Workflow for PFPA-Catalyzed Biginelli Reaction



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References

- 1. researchgate.net [researchgate.net]
- 2. Comparison of 3 Derivatization Methods for the Analysis of Amphetamine-Related Drugs in Oral Fluid by Gas Chromatography-Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. gcms.cz [gcms.cz]
- 4. researchgate.net [researchgate.net]
- 5. Multicomponent Synthesis of Fluorine-Containing Bioactive Compounds and Drugs | Semantic Scholar [semanticscholar.org]
- 6. BJOC - One-pot multistep mechanochemical synthesis of fluorinated pyrazolones [beilstein-journals.org]
- 7. benchchem.com [benchchem.com]
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